

# Health and safety handling precautions for Cyclohexyl phenyl ketone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexyl phenyl ketone

Cat. No.: B1669412

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety of **Cyclohexyl Phenyl Ketone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **cyclohexyl phenyl ketone** (CAS No. 712-50-5), a compound used in various research and industrial applications.<sup>[1][2][3]</sup> Adherence to proper handling and safety protocols is essential when working with this chemical.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **cyclohexyl phenyl ketone** is presented in Table 1. This data is crucial for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Cyclohexyl Phenyl Ketone**

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O	[1][2][3]
Molecular Weight	188.27 g/mol	[2][3]
Appearance	Solid	[2]
Melting Point	54-59 °C	[2]
Boiling Point	165-168 °C at 20 mmHg	[2]
Flash Point	> 112 °C (> 233.60 °F)	[4]
Solubility	Insoluble in water; soluble in non-polar organic solvents like hexane and toluene.	[5]
Synonyms	Benzoylcyclohexane, Phenyl cyclohexyl ketone	[2][3]

## Hazard Identification and GHS Classification

The hazard classification for **cyclohexyl phenyl ketone** varies across different sources. It is crucial for users to be aware of all potential hazards.

According to some safety data sheets, **cyclohexyl phenyl ketone** is classified as a hazardous chemical.[2][6] The GHS classification indicates that it causes skin irritation (Category 2), serious eye irritation (Category 2A), and may cause respiratory irritation (Category 3).[2][6]

- Hazard Statements:
  - H315: Causes skin irritation.[2][6]
  - H319: Causes serious eye irritation.[2][6]
  - H335: May cause respiratory irritation.[2][6]

Conversely, other sources classify it as toxic to aquatic life with long-lasting effects (Chronic aquatic toxicity, Category 2).[3][7]

- Hazard Statement:
  - H411: Toxic to aquatic life with long lasting effects.[3][7]

It is also important to note that some suppliers state that the chemical is not a hazardous substance or mixture according to Regulation (EC) No 1272/2008.[8] Given these discrepancies, it is recommended to handle the substance with caution, assuming it possesses all the aforementioned hazards.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe working environment.

### Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[2][4][8]
- Personal Hygiene: Wash hands thoroughly after handling.[2][4][8] Do not eat, drink, or smoke in the work area.[2]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[2][4][8]
- Dust and Aerosol Generation: Minimize dust generation and accumulation.[4] Avoid breathing dust, fumes, or vapors.[2][4]
- Clothing: Contaminated clothing should be removed and washed before reuse.[2][4]

### Storage

- Container: Keep the container tightly closed.[1][2][4][6]
- Conditions: Store in a cool, dry, and well-ventilated place.[1][4][6]
- Incompatible Materials: Keep away from strong oxidizing agents.[2][4]
- Ignition Sources: Keep away from heat and sources of ignition.[2][6]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **cyclohexyl phenyl ketone**.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[2][4][6][9]
Skin Protection	Wear appropriate gloves to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure.	[2][4][6][9]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[2][4]

## First Aid Measures

In case of exposure, immediate medical attention is necessary. The following are first aid guidelines:

- Inhalation: Remove the person from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1][2][4][6]

- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[\[2\]](#)[\[4\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated by thermal decomposition or combustion.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[2\]](#)[\[4\]](#)[\[6\]](#)

## Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 4. Ensure adequate ventilation.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[2\]](#)[\[8\]](#)
- Methods for Cleaning Up: Vacuum or sweep up the material and place it into a suitable disposal container. Avoid generating dusty conditions.[\[2\]](#)[\[4\]](#)

## Toxicological and Ecotoxicological Information

### Toxicological Information

The toxicological properties of **cyclohexyl phenyl ketone** have not been thoroughly investigated.[\[10\]](#) No LD50 or LC50 data is currently available.[\[4\]](#)

- Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[2]
- Acute Effects:
  - Inhalation: Causes respiratory tract irritation.[2][4]
  - Skin: Causes skin irritation.[2][4]
  - Eyes: Causes serious eye irritation.[2][4]
  - Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[4]
- Carcinogenicity: Not listed by ACGIH, IARC, NTP, or CA Prop 65.[4]

## Ecotoxicological Information

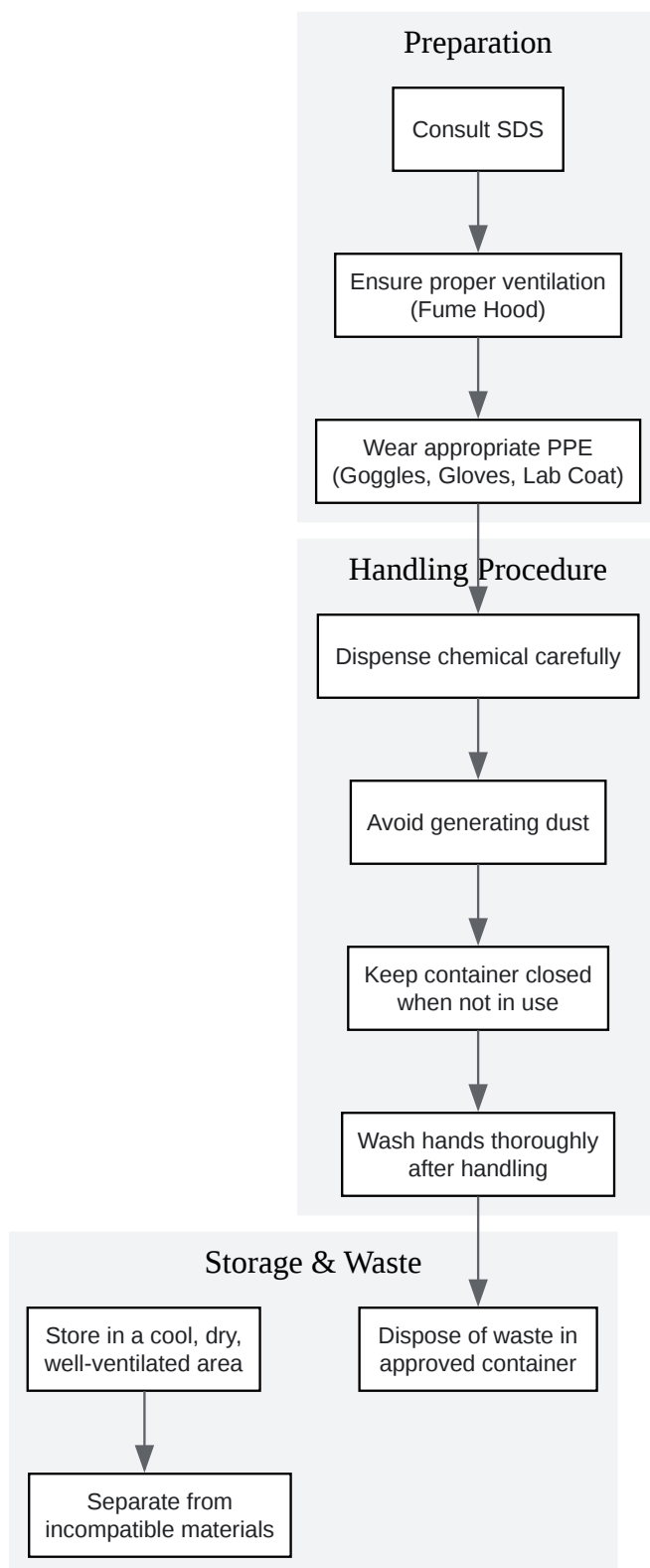
There is conflicting information regarding the ecotoxicity of **cyclohexyl phenyl ketone**. Some sources indicate it is toxic to aquatic life with long-lasting effects.[3][7] However, other data suggests it contains no substances known to be hazardous to the environment or that are not degradable in wastewater treatment plants.[11] Due to this uncertainty, release into the environment should be avoided.[7]

## Experimental Protocols

Detailed experimental protocols for the toxicological and safety studies cited in the available safety data sheets are not publicly available. Researchers should refer to standard OECD or EPA guidelines for conducting their own safety assessments if required.

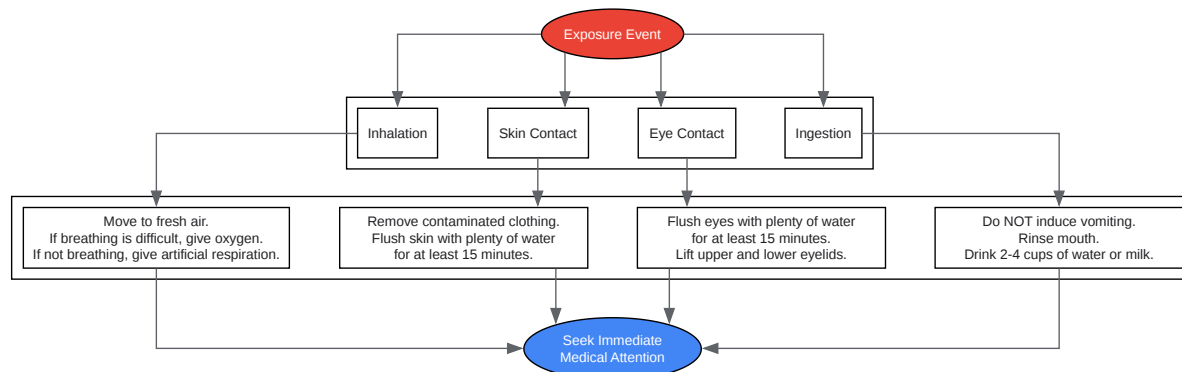
## Visualizations

The following diagrams provide a visual representation of key safety workflows.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Cyclohexyl Phenyl Ketone**.



[Click to download full resolution via product page](#)

Caption: First Aid Decision Tree for **Cyclohexyl Phenyl Ketone** Exposure.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [assets.thermofisher.cn](https://assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn)]
- 2. [aksci.com](https://aksci.com) [[aksci.com](https://aksci.com)]
- 3. Cyclohexyl phenyl ketone | C<sub>13</sub>H<sub>16</sub>O | CID 12837 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 5. [solubilityofthings.com](https://solubilityofthings.com) [[solubilityofthings.com](https://solubilityofthings.com)]
- 6. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 7. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]



- 8. tcichemicals.com [tcichemicals.com]
- 9. Phenyl cyclohexyl ketone(712-50-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Health and safety handling precautions for Cyclohexyl phenyl ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669412#health-and-safety-handling-precautions-for-cyclohexyl-phenyl-ketone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)